

Application Note: Quantitative Bioanalysis of ACTH (1-17) via LC-MS/MS

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Compound of Interest

Compound Name: ACTH (1-17) TFA

Cat. No.: B1574888

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Method Development & Validation Guide for Peptide Therapeutics and Metabolites

Abstract & Scope

This Application Note details a high-sensitivity Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) protocol for the quantification of ACTH (1-17) (Sequence: SYSMEHFRWGKPVGKKR). Unlike full-length ACTH (1-39), this N-terminal fragment—often utilized as a synthetic analogue (e.g., Alsactide) or studied as a bioactive metabolite—presents unique bioanalytical challenges, primarily severe non-specific adsorption and multiple charge-state distributions.

This guide moves beyond standard "kit" instructions, providing a modular framework for Method Development (MD) and Validation compliant with FDA/EMA bioanalytical guidelines. It focuses on mitigating peptide loss through surface passivation and optimizing Solid Phase Extraction (SPE) for basic hydrophilic peptides.

Target Audience: Bioanalytical Scientists, DMPK Researchers, and Clinical Chemists.

Analyte Characterization & Mass Spectrometry Strategy

Physicochemical Properties

ACTH (1-17) is highly basic due to the presence of multiple Lysine (K) and Arginine (R) residues. This dictates the choice of ion exchange extraction and ionization polarity.

Property	Value	Notes
Sequence	Ser-Tyr-Ser-Met-Glu-His-Phe-Arg-Trp-Gly-Lys-Pro-Val-Gly-Lys-Lys-Arg	High basicity (pI > 10)
Formula		Contains Methionine (oxidation risk)
Monoisotopic Mass	~2092.09 Da	
Solubility	Water, Acidic Buffers	Unstable in basic pH

Ionization & Precursor Selection

Peptides of this size typically distribute across the

,

, and

charge states in Electrospray Ionization (ESI+).

- Calculation Logic:
- Target Precursors:
 - (Recommended Quantifier)

Expert Insight: The

state is often the most abundant and provides a cleaner background in plasma matrices than the

state.

MRM Transition Table

Note: Exact collision energies (CE) must be ramped/optimized per instrument.

Analyte	Precursor ()	Product ()	Ion Type	Role
ACTH (1-17)	524.0 (+4)	586.4	(VGKKR)	Quantifier
ACTH (1-17)	524.0 (+4)	711.5	(PVGKKR)	Qualifier
ACTH (1-17)	524.0 (+4)	202.1	(SY)	Qualifier
IS (Analog)	Varies	Varies	Internal Std	

Sample Preparation: The "Anti-Adsorption" Protocol^[1]

The critical failure mode for ACTH analysis is adsorption to glass and plastic surfaces. Standard sample prep will result in <20% recovery at low concentrations (pg/mL).

Reagents & Consumables

- Plates/Vials: Polypropylene Low-Bind (e.g., Eppendorf LoBind or Waters QuanRecovery). Do not use standard glass.
- Anti-Adsorption Diluent (AAD): 0.5% Bovine Serum Albumin (BSA) in 0.1% Formic Acid.^[1] The carrier protein occupies surface binding sites, preventing ACTH loss.
- SPE Cartridge: Mixed-Mode Weak Cation Exchange (WCX), 10mg or 30mg (e.g., Waters Oasis WCX or Phenomenex Strata-X-CW).

Extraction Protocol (Step-by-Step)

- Pre-Treatment:
 - Aliquot

Plasma.

- Add

Internal Standard (IS) working solution prepared in AAD.

- Add

4%

(Phosphoric Acid) to acidify and disrupt protein binding.

- Critical: Vortex gently; avoid foaming.

- SPE Conditioning:

- Methanol.

- Water.

- Loading:

- Load pre-treated sample onto WCX plate.

- Flow rate: Low vacuum () to maximize interaction.

- Wash Steps (Crucial for Matrix Removal):

- Wash 1:

2% Formic Acid in Water (Removes acidic/neutral interferences).

- Wash 2:

Methanol (Removes hydrophobic interferences; ACTH 1-17 is retained by ionic interaction).

- Elution:

- Elute with

of 5% Formic Acid in 75% Acetonitrile.
- Note: High acid content is required to break the ionic bond with the WCX sorbent.
- Post-Elution Handling:
 - Evaporate under Nitrogen at

to near dryness.
 - Reconstitution: Reconstitute in

of Mobile Phase A / Acetonitrile (90:10) containing 0.1% BSA or a non-ionic surfactant (e.g., 0.01% Tween-20) to prevent sticking in the autosampler.

LC-MS/MS Method Parameters

Chromatographic Conditions

Peptides require pore sizes that allow diffusion. A 130Å or 160Å pore size is recommended over standard 80Å small-molecule columns.

- Column: C18 Peptide Core-Shell,

,

or

(e.g., Kinetex C18 or Acquity BEH C18 130Å).
- Temperature:

(Improves peak shape and reduces backpressure).
- Flow Rate:

.
- Mobile Phase A: 0.1% Formic Acid in Water.

- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

Gradient Table:

Time (min)	%B	Curve
0.0	5	Initial Hold
0.5	5	Trapping
4.0	45	Linear Gradient
4.1	95	Wash
5.0	95	Wash
5.1	5	Re-equilibration

| 7.0 | 5 | End |

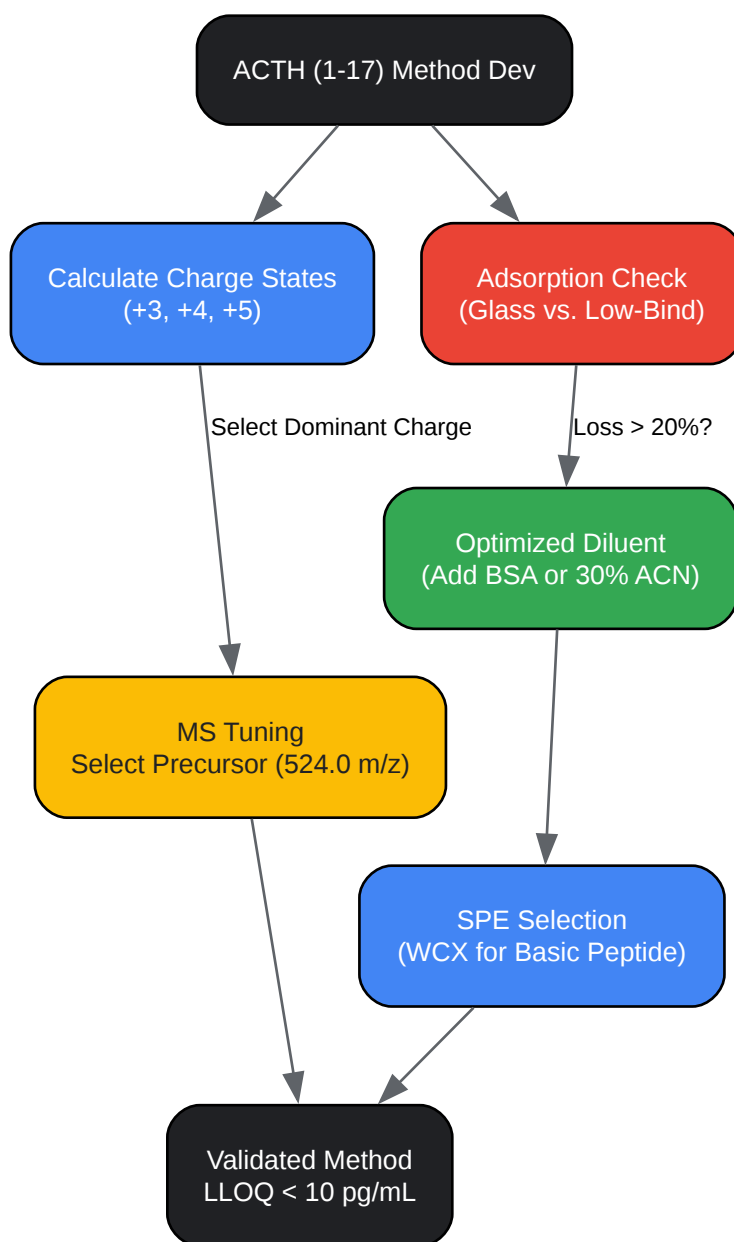
Mass Spectrometer Source (ESI+)

- Spray Voltage: 3500 - 4500 V (Dependent on source design).
- Gas Temperatures: High () required for efficient desolvation of aqueous mobile phases.
- Curtain Gas: High flow to prevent source contamination.

Visualized Workflows

Method Optimization Logic

The following diagram illustrates the decision matrix for optimizing the ACTH 1-17 method, specifically addressing the charge state distribution and adsorption issues.



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Caption: Decision matrix for optimizing ACTH (1-17) detection, prioritizing adsorption mitigation and precursor selection.

Extraction Workflow (WCX)



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Caption: Mixed-Mode Weak Cation Exchange (WCX) extraction protocol designed to retain basic ACTH peptides while removing matrix.

Validation & Troubleshooting

Linearity and Sensitivity

- Range: 10 pg/mL to 5000 pg/mL.
- Curve Fit: Linear weighting.
- Carryover: A major risk. Include a "Sawtooth" gradient wash (rapid cycling 5-95% B) after high standards.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Non-Linearity at Low End	Adsorption to vial/tubing	Switch to QuanRecovery vials; increase BSA in autosampler wash.
Peak Tailing	Secondary interactions	Add 0.1% TFA to mobile phase (caution: suppresses MS signal) or use charged-surface hybrid (CSH) columns.
Low Recovery	Incorrect SPE pH	Ensure sample is acidified () before loading onto WCX to ensure ACTH is positively charged.
Signal Drop (Matrix Effect)	Phospholipids	Monitor 184 (Phosphatidylcholine). Extend Wash 2 (MeOH) or switch to PPT+SPE hybrid.

References

- Clinical Chemistry (2019).An Intact ACTH LC-MS/MS Assay as an Arbiter of Clinically Discordant Immunoassay Results. (Demonstrates LC-MS principles for ACTH fragments).
- Analytical Chemistry (2020).LC-MS Compatible Antiadsorption Diluent for Peptide Analysis. [1][2] (Establishes the BSA/Acid protocol for preventing peptide loss).
- Frontiers in Endocrinology (2022).Simultaneous quantitation of endogenous adrenal corticosteroid hormones. (Context for adrenal pathway analysis).
- Echelon Biosciences.ACTH (1-17) Human Peptide Data Sheet. (Source for Sequence and MW data).
- Journal of Chromatography A (2014).Strategies to reduce aspecific adsorption of peptides and proteins in LC-MS based bioanalyses.

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. LC-MS Compatible Antiadsorption Diluent for Peptide Analysis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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